

An In-depth Technical Guide to Acid Blue 45: Synonyms, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Blue 45

Cat. No.: B039380

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Acid Blue 45**, an anthraquinone-based dye with significant applications in research and various industries. This document details its chemical identity, properties, synthesis, and key experimental applications, presenting quantitative data in structured tables and outlining methodologies for its use.

Chemical Identity and Synonyms

Acid Blue 45 is a synthetic anionic dye known by a variety of names in industrial and scientific contexts. Proper identification is crucial for accurate research and application.

Identifier	Value
Chemical Name	4,8-Diamino-1,5-dihydroxyanthraquinone-2,6-disulfonic acid, disodium salt[1]
IUPAC Name	disodium;4,8-diamino-1,5-dihydroxy-9,10-dioxoanthracene-2,6-disulfonate[2]
CAS Number	2861-02-1[1][2][3]
C.I. Number	63010
Molecular Formula	C ₁₄ H ₈ N ₂ Na ₂ O ₁₀ S ₂
Synonyms & Trade Names	Acid Blue B, Acid Brilliant Blue B, Acid Brilliant Blue GS, Fast Blue B, Akacid Fast Blue B 200%, AACL Fast Blue B 200%

Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **Acid Blue 45**.

Table 2.1: Physical and Chemical Properties

Property	Value
Molecular Weight	474.33 g/mol
Appearance	Dark purple-brown powder
Melting Point	>300°C
Flash Point	>300°C
Solubility	Soluble in water; Slightly soluble in ethanol; Insoluble in acetone, benzene, carbon tetrachloride.

Table 2.2: Spectroscopic Data

Spectroscopic Technique	Parameter	Value
UV-Visible (UV-Vis)	λ_{max} (in water)	~590 nm
Fourier-Transform Infrared (FTIR)	Characteristic Peak (Sulfonic Acid Group)	~1180 cm^{-1}

Table 2.3: Toxicological Data

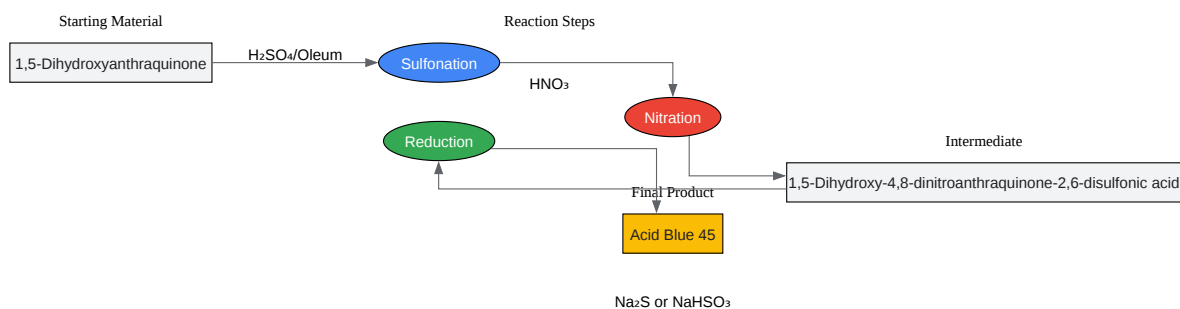
Test	Species	Route	Value
LD50	Mouse	Oral	2900 mg/kg

Synthesis of Acid Blue 45

There are two primary synthetic routes for the production of **Acid Blue 45**, both starting from derivatives of anthraquinone. The choice of method can depend on the availability of starting materials and desired yield.

Synthesis Pathway 1: From 1,5-Dihydroxyanthraquinone

This method involves a three-step process of sulfonation, nitration, and subsequent reduction.

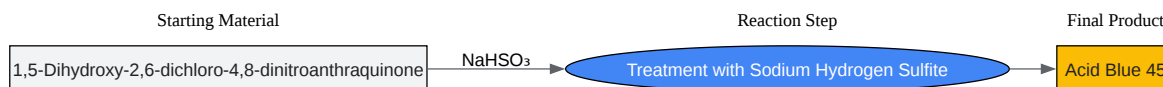


[Click to download full resolution via product page](#)

Synthesis of **Acid Blue 45** from 1,5-Dihydroxyanthraquinone.

Synthesis Pathway 2: From 1,5-Dihydroxy-2,6-dichloro-4,8-dinitroanthraquinone

This alternative route involves the treatment with sodium hydrogen sulfite, which facilitates both the replacement of chlorine atoms and the reduction of the nitro groups.



[Click to download full resolution via product page](#)

Alternative synthesis of **Acid Blue 45**.

Experimental Protocols and Applications

Acid Blue 45 is utilized in a range of experimental applications due to its strong color and anionic nature.

Textile Dyeing of Wool and Silk

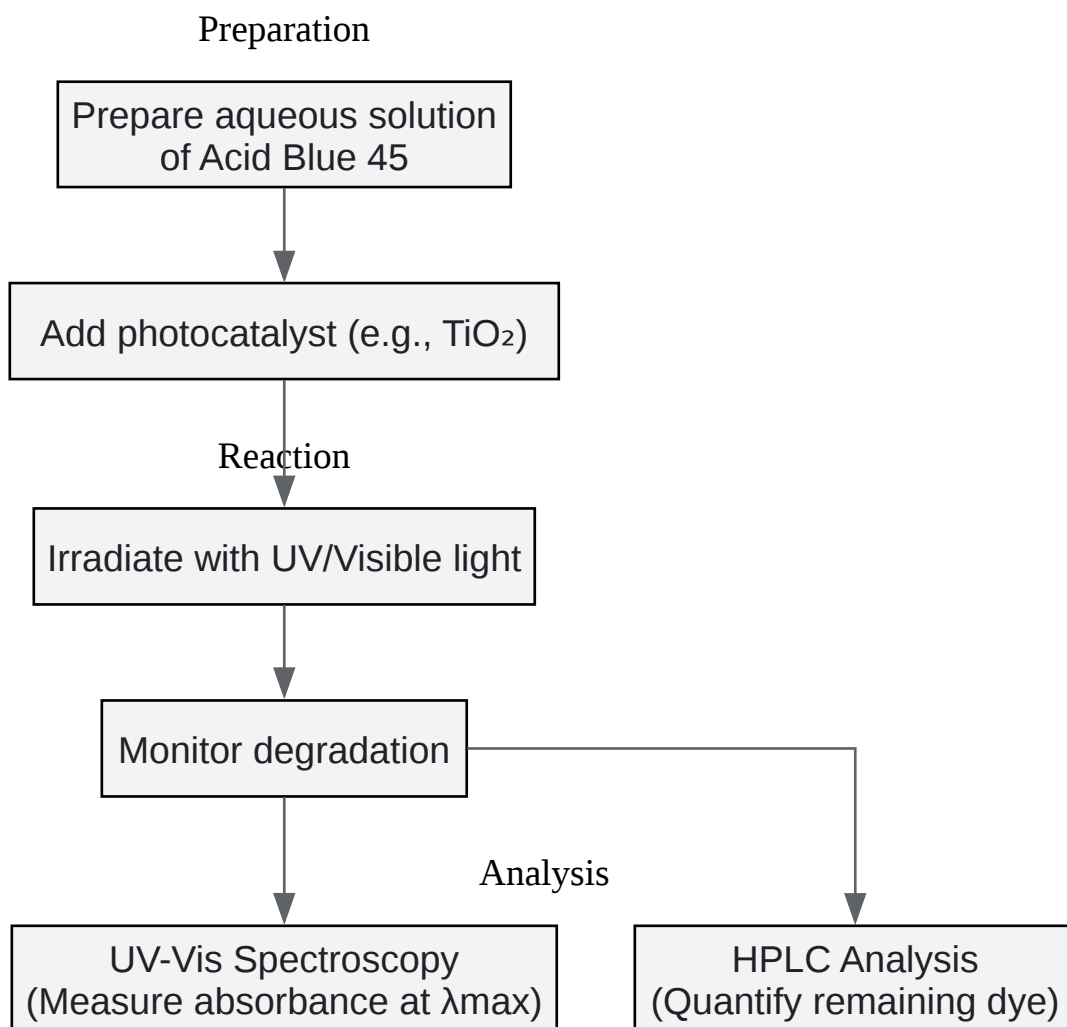
Acid Blue 45 is commonly used for dyeing protein fibers such as wool and silk. The procedure relies on an acidic dye bath to promote the electrostatic interaction between the anionic dye molecules and the cationic amino groups in the fibers.

Experimental Protocol:

- **Scouring:** The fiber is first washed with a neutral detergent to remove any impurities, oils, or sizing agents.
- **Dye Bath Preparation:** A dye bath is prepared with a specific concentration of **Acid Blue 45** dissolved in water. The amount of dye is typically calculated as a percentage of the dry weight of the fiber (e.g., 1-2% for a medium shade).
- **Acidification:** The pH of the dye bath is lowered to below 3.5 for wool using a weak acid, such as acetic acid or formic acid.
- **Dyeing Process:** The scoured and wetted fiber is introduced into the dye bath. The temperature is gradually raised to a near-boil (around 95-100°C) and maintained for 30-60 minutes with occasional stirring to ensure even dye uptake.
- **Rinsing and Washing:** After the dyeing period, the fiber is allowed to cool gradually before being thoroughly rinsed with water to remove any unfixed dye. A final wash with a pH-neutral detergent can be performed.

Wastewater Treatment: Photocatalytic Degradation

Acid Blue 45 is a common model pollutant in studies of wastewater treatment technologies, particularly advanced oxidation processes like photocatalysis.



[Click to download full resolution via product page](#)

Experimental workflow for photocatalytic degradation of **Acid Blue 45**.

Experimental Protocol:

- **Solution Preparation:** A stock solution of **Acid Blue 45** of known concentration is prepared in deionized water.
- **Catalyst Suspension:** A specific amount of a photocatalyst, such as titanium dioxide (TiO₂), is added to the dye solution to form a suspension. The concentration of the catalyst is a key experimental parameter.

- **pH Adjustment:** The pH of the suspension is adjusted to the desired level using dilute acid or base, as pH can significantly influence the degradation rate.
- **Photoreactor Setup:** The suspension is placed in a photoreactor equipped with a UV or visible light source of a specific wavelength and intensity. The reactor is often stirred to ensure a homogenous suspension.
- **Irradiation and Sampling:** The light source is turned on to initiate the photocatalytic reaction. Aliquots of the suspension are withdrawn at regular time intervals.
- **Sample Analysis:** The collected samples are centrifuged or filtered to remove the catalyst particles. The concentration of the remaining **Acid Blue 45** in the supernatant is then determined using UV-Visible spectrophotometry by measuring the absorbance at its λ_{max} of approximately 590 nm. High-performance liquid chromatography (HPLC) can also be used for more precise quantification.

Histological Staining

While not as common as other histological stains, **Acid Blue 45** can be used as a blue counterstain in certain protocols due to its affinity for positively charged tissue components. It is particularly noted for its potential use in demonstrating amyloid deposits when used with other dyes.

General Staining Principle:

Acid Blue 45, being an anionic dye, will bind to cationic (basic) components of tissues, such as the cytoplasm and connective tissue, under acidic conditions. The intensity of the staining can be modulated by the pH of the staining solution. A specific, validated protocol for a particular tissue type would need to be developed and optimized.

Conclusion

Acid Blue 45 is a well-characterized anthraquinone dye with a range of synonyms and established chemical properties. Its primary applications lie in the dyeing of protein fibers and as a model compound in environmental remediation studies. The synthesis of **Acid Blue 45** is well-understood, with established pathways that can be adapted for various scales of production. The experimental protocols for its application, particularly in textile dyeing and

wastewater treatment, provide a solid foundation for further research and development in these fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Acid Blue 45 | C₁₄H₈N₂Na₂O₁₀S₂ | CID 72278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Acid Blue 45: Synonyms, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039380#synonyms-and-alternative-names-for-acid-blue-45]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com